

# Spectroscopic Profile of Ethyl 5-methoxyindole-2-carboxylate: A Technical Guide

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## Compound of Interest

Compound Name: Ethyl 5-methoxyindole-2-carboxylate

Cat. No.: B556490

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This technical guide provides a comprehensive overview of the spectroscopic data for **Ethyl 5-methoxyindole-2-carboxylate**, a key intermediate in the synthesis of various biologically active compounds. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with the experimental protocols used for their acquisition.

## Core Spectroscopic Data

The empirical formula for **Ethyl 5-methoxyindole-2-carboxylate** is  $C_{12}H_{13}NO_3$ , with a molecular weight of 219.24 g/mol. The compound typically appears as a yellow to orange crystalline solid.<sup>[1]</sup>

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the structure of organic molecules. The  $^1H$  and  $^{13}C$  NMR data for **Ethyl 5-methoxyindole-2-carboxylate** provide detailed information about its atomic framework.

### $^1H$ NMR (Proton NMR) Data

The  $^1H$  NMR spectrum reveals the chemical environment of the hydrogen atoms in the molecule.

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Integration	Assignment
Data not consistently available in search results			

### <sup>13</sup>C NMR (Carbon-13 NMR) Data

The <sup>13</sup>C NMR spectrum provides information about the carbon skeleton of the molecule.

Chemical Shift ( $\delta$ ) ppm	Assignment
Data not consistently available in search results	

## Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Wavenumber (cm <sup>-1</sup> )	Assignment
Data not consistently available in search results	

## Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio of ions. This information is critical for determining the molecular weight and elemental composition of a compound.

m/z	Assignment
Data not consistently available in search results	

## Experimental Protocols

The following are generalized protocols for the acquisition of the spectroscopic data presented above. Instrument-specific parameters may require optimization.

## NMR Spectroscopy

- **Sample Preparation:** Approximately 5-10 mg of **Ethyl 5-methoxyindole-2-carboxylate** is dissolved in a deuterated solvent (e.g.,  $\text{CDCl}_3$  or  $\text{DMSO-d}_6$ ) to a volume of about 0.6-0.7 mL in an NMR tube. A small amount of tetramethylsilane (TMS) may be added as an internal standard for chemical shift referencing.
- **Data Acquisition:** The NMR spectra are recorded on a spectrometer, for instance, a 400 MHz instrument. For  $^1\text{H}$  NMR, standard acquisition parameters are used. For  $^{13}\text{C}$  NMR, a proton-decoupled spectrum is typically acquired to simplify the spectrum to single lines for each unique carbon atom.

## FT-IR Spectroscopy

For solid samples like **Ethyl 5-methoxyindole-2-carboxylate**, the KBr pellet method is commonly employed.

- **Sample Preparation:** A small amount of the sample (1-2 mg) is finely ground with approximately 100-200 mg of dry potassium bromide (KBr) powder in an agate mortar.
- **Pellet Formation:** The mixture is then compressed in a pellet press under high pressure to form a thin, transparent pellet.
- **Data Acquisition:** The KBr pellet is placed in the sample holder of an FT-IR spectrometer, and the spectrum is recorded. A background spectrum of a pure KBr pellet is also taken for correction.

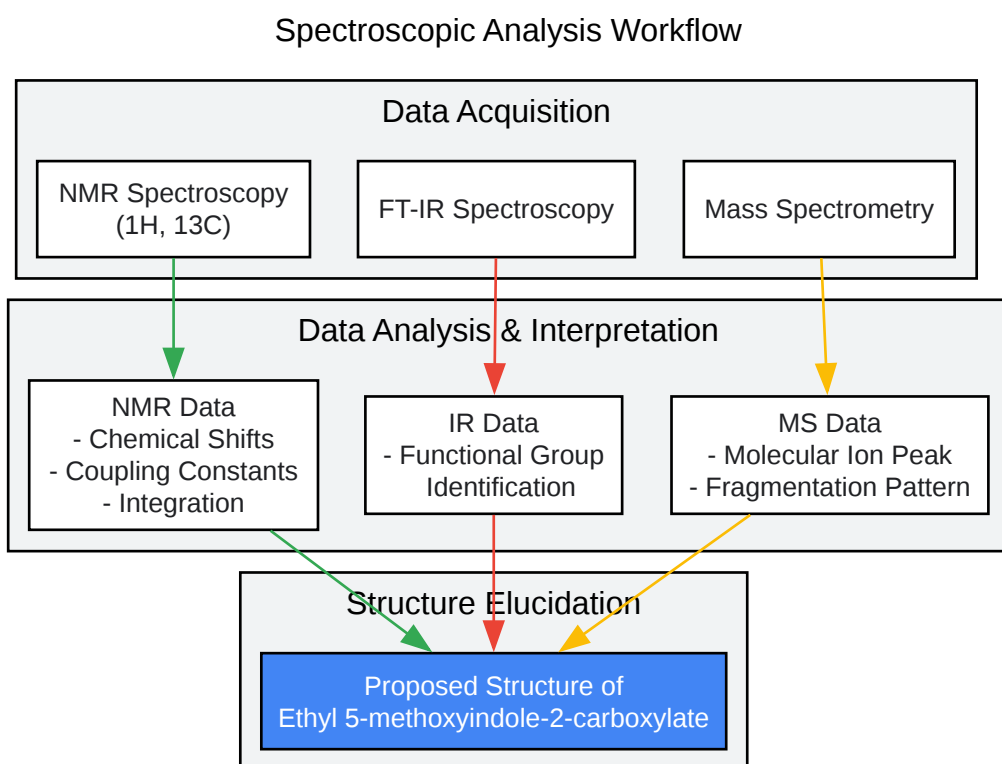
## Mass Spectrometry

- **Sample Introduction:** The sample can be introduced into the mass spectrometer via direct infusion or after separation by gas chromatography (GC-MS) or liquid chromatography (LC-MS).
- **Ionization:** Electron ionization (EI) or a soft ionization technique like electrospray ionization (ESI) can be used to generate ions from the sample molecules.

- Mass Analysis: The ions are then separated based on their mass-to-charge ratio by a mass analyzer and detected.

## Data Interpretation Workflow

The following diagram illustrates a typical workflow for the structural elucidation of an organic compound using spectroscopic data.



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Caption: A logical workflow for spectroscopic data analysis.

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## References

- 1. echemi.com [echemi.com]
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